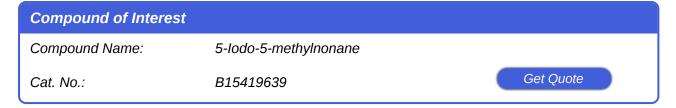


An In-depth Technical Guide to 5-lodo-5-methylnonane and Related Compounds

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of **5-lodo-5-methylnonane** and related iodoalkane compounds. It covers the synthesis, chemical properties, and known biological activities of this class of molecules, with a focus on their potential applications in research and drug development.

Chemical Synthesis and Properties

5-lodo-5-methylnonane is a tertiary iodoalkane. While specific literature on its synthesis is scarce, a highly plausible and efficient method involves the nucleophilic substitution of the corresponding tertiary alcohol, 5-methyl-5-nonanol. This conversion can be achieved through various established protocols for the synthesis of tertiary alkyl iodides from tertiary alcohols.

Synthesis of 5-lodo-5-methylnonane

A common and effective method for the synthesis of tertiary iodides from tertiary alcohols is the reaction with hydrogen iodide (HI), which can be generated in situ from sodium iodide and a strong acid like phosphoric acid. The reaction proceeds via an S(_N)1 mechanism, where the hydroxyl group is protonated to form a good leaving group (water), followed by the departure of water to form a stable tertiary carbocation. The iodide ion then acts as a nucleophile, attacking the carbocation to form the final product.

Experimental Protocol: Synthesis of **5-lodo-5-methylnonane** from 5-methyl-5-nonanol



Materials:

- 5-methyl-5-nonanol
- Sodium iodide (Nal)
- Concentrated phosphoric acid (H(_3)PO(_4))
- · Diethyl ether
- Saturated sodium bicarbonate solution
- Saturated sodium thiosulfate solution
- · Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 5-methyl-5-nonanol (1 equivalent), sodium iodide (1.5 equivalents), and a suitable solvent like diethyl ether.
- Slowly add concentrated phosphoric acid (2 equivalents) to the stirred mixture.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and saturated sodium thiosulfate solution to remove any unreacted acid and iodine.



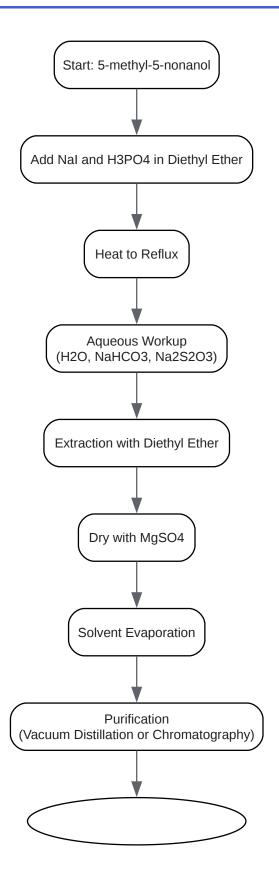




- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **5-lodo-5-methylnonane**.
- Purify the product by vacuum distillation or column chromatography.

Logical Workflow for the Synthesis of **5-lodo-5-methylnonane**:





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Figure 1. Synthesis workflow for **5-lodo-5-methylnonane**.



Physicochemical Properties

Quantitative data for **5-lodo-5-methylnonane** and related compounds are summarized in the tables below.

Table 1: Physicochemical Properties of **5-lodo-5-methylnonane**

Property	Value	
Molecular Formula	C(_10)H(_21)I	
Molecular Weight	268.18 g/mol	
Appearance	Expected to be a colorless to pale yellow liquid	
Boiling Point	Not reported	
Density	Not reported	
Solubility	Insoluble in water, soluble in organic solvents	

Table 2: Comparison of Related Iodoalkanes

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)
1-lodooctane	C(_8)H(_17)I	240.12	225-226
1-lododecane	C(_10)H(_21)I	268.18	265-267
2-lodooctane	C(_8)H(_17)I	240.12	210-212
2-lododecane	C(_10)H(_21)I	268.18	115-117 (at 10 mmHg)

Biological Activities and Potential Applications

While no specific biological activities have been reported for **5-lodo-5-methylnonane**, the broader class of iodoalkanes and organoiodine compounds exhibit a range of biological effects, from antimicrobial and cytotoxic to potential roles in signaling pathways.



Antimicrobial Activity

Long-chain haloalkanes, including iodoalkanes, are known to possess antimicrobial properties. Their lipophilic nature allows them to intercalate into bacterial cell membranes, disrupting membrane integrity and leading to cell death. The specific efficacy of **5-lodo-5-methylnonane** against various bacterial and fungal strains has not been determined but warrants investigation.

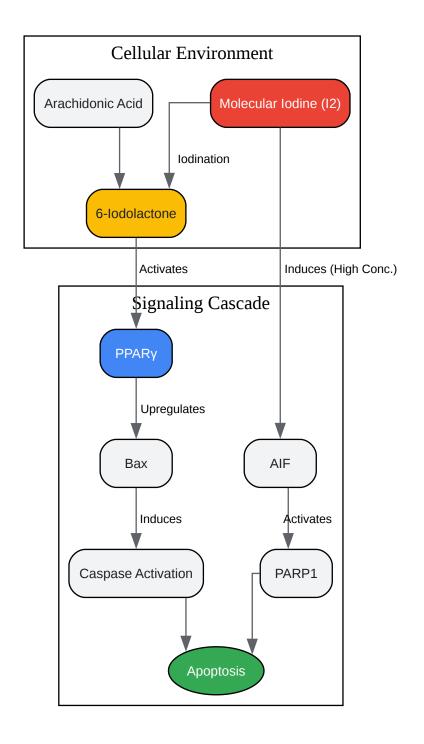
Cytotoxicity and Anticancer Potential

Several organoiodine compounds have demonstrated cytotoxic effects against cancer cell lines. A notable example is the induction of apoptosis in breast cancer cells by molecular iodine and its metabolite, 6-iodolactone.[1][2][3] This suggests that other iodo-compounds, potentially including **5-lodo-5-methylnonane**, could exhibit similar properties. The mechanism of action is believed to involve the activation of specific signaling pathways leading to programmed cell death.

Signaling Pathway: Apoptosis Induction by 6-Iodolactone in Breast Cancer Cells

The antiproliferative effects of molecular iodine in breast cancer are mediated by its conversion to 6-iodolactone, a derivative of arachidonic acid. 6-iodolactone then acts as a signaling molecule, activating the peroxisome proliferator-activated receptor gamma (PPARy).[4] Activation of PPARy is thought to upregulate pro-apoptotic proteins such as Bax, leading to the activation of the intrinsic caspase-dependent apoptotic pathway.[2] Additionally, at higher concentrations, iodine can induce apoptosis through a caspase-independent pathway involving the apoptosis-inducing factor (AIF) and poly(ADP-ribose) polymerase-1 (PARP1).[1][2]





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